

Application Note: Solid-Phase Extraction of Penconazole Hydroxide from Aqueous Samples

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Compound of Interest

Compound Name: Penconazol Hydroxide

Cat. No.: B15292639

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Abstract

This application note details a robust method for the solid-phase extraction (SPE) of penconazole hydroxide, a key metabolite of the triazole fungicide penconazole, from aqueous matrices. The described protocol utilizes a C18 reversed-phase SPE cartridge for the effective isolation and concentration of this moderately polar analyte prior to downstream analysis by techniques such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS/MS). This method is crucial for environmental monitoring, food safety analysis, and metabolism studies.

Introduction

Penconazole is a widely used systemic fungicide effective against a broad spectrum of fungal pathogens in agriculture.^[1] Its metabolism in plants and animals often involves hydroxylation, leading to the formation of penconazole hydroxide.^[2] Accurate quantification of this metabolite is essential for assessing terminal residues in food products and for toxicological and environmental impact studies. Solid-phase extraction is a widely adopted sample preparation technique that offers significant advantages over traditional liquid-liquid extraction, including higher recovery, reduced solvent consumption, and the potential for automation. This application note provides a detailed protocol for the extraction of penconazole hydroxide using C18 SPE cartridges, a common choice for the extraction of moderately polar to nonpolar compounds from aqueous samples.

Experimental Protocol

This protocol is designed for the extraction of penconazole hydroxide from a 100 mL water sample. Adjustments may be necessary for different sample volumes or matrices.

Materials:

- SPE Cartridge: C18 SPE Cartridge (500 mg sorbent mass, 6 mL volume)
- Reagents:
 - Methanol (HPLC grade)
 - Deionized water (HPLC grade)
 - Acetonitrile (HPLC grade)
 - Formic acid (optional, for pH adjustment)
- Equipment:
 - SPE vacuum manifold
 - Vacuum pump
 - Collection vials (e.g., 15 mL conical tubes)
 - Nitrogen evaporator
 - Vortex mixer
 - Analytical balance
 - pH meter (optional)

Procedure:

- Sample Preparation:

- Filter the aqueous sample through a 0.45 μm filter to remove any particulate matter.
- If necessary, adjust the pH of the sample to ~ 7.0 .
- SPE Cartridge Conditioning:
 - Place the C18 SPE cartridge on the vacuum manifold.
 - Pass 5 mL of methanol through the cartridge at a flow rate of 1-2 mL/min. Do not allow the sorbent to dry.
 - Follow with 5 mL of deionized water at a flow rate of 1-2 mL/min. Ensure the sorbent bed remains submerged.
- Sample Loading:
 - Load the 100 mL prepared water sample onto the conditioned cartridge at a flow rate of approximately 5 mL/min.
- Washing:
 - After the entire sample has passed through, wash the cartridge with 5 mL of deionized water to remove any co-extracted polar impurities.
 - Dry the cartridge under vacuum for 5-10 minutes to remove excess water.
- Elution:
 - Place a clean collection vial under the cartridge.
 - Elute the penconazole hydroxide from the cartridge with two aliquots of 3 mL of acetonitrile. Allow the solvent to soak the sorbent bed for 1-2 minutes before applying vacuum. The elution flow rate should be approximately 1-2 mL/min.
- Concentration and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C .

- Reconstitute the residue in a suitable volume (e.g., 1 mL) of the initial mobile phase for your analytical method (e.g., 50:50 acetonitrile:water) and vortex for 30 seconds.
- The sample is now ready for analysis.

Data Presentation

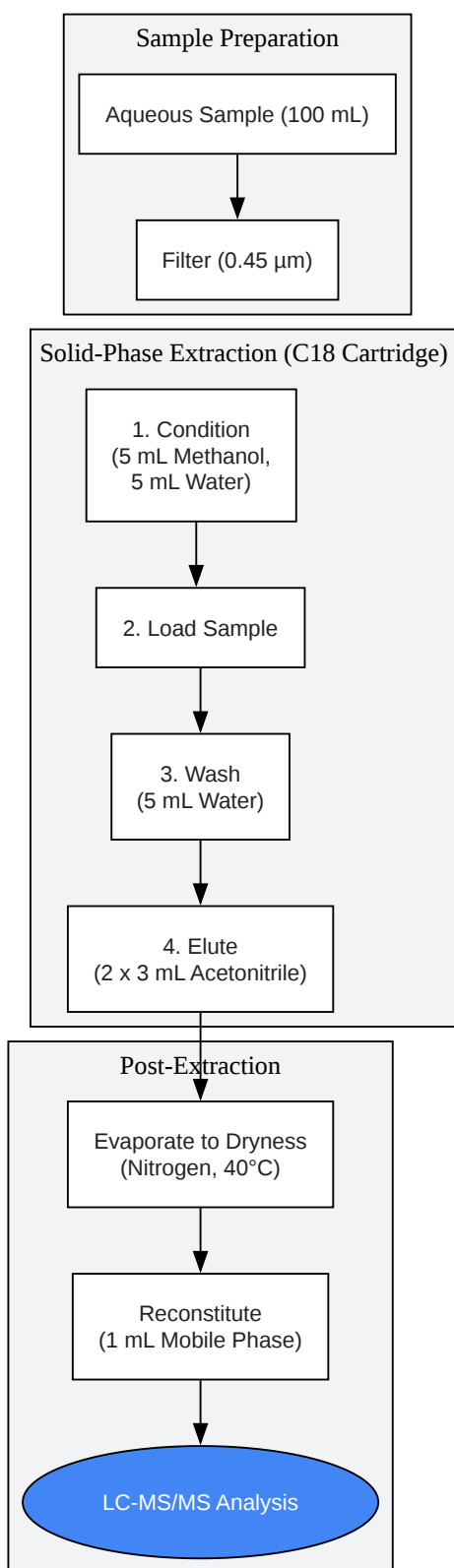
The following table summarizes representative quantitative data for the solid-phase extraction of hydroxylated pesticide metabolites using C18 cartridges. While specific data for penconazole hydroxide is limited in publicly available literature, the data presented for analogous compounds demonstrates the expected performance of the method.

Analyte (Representative)	Matrix	SPE Sorbent	Recovery (%)	RSD (%)	LOD (ng/mL)	LOQ (ng/mL)	Reference
Hydroxylated PAHs	Urine	Polymer-based	87 - 95	≤ 8.6	3.6 - 7.2	11 - 26	[3][4]
Tebuconazole	Water	C18	80.6 - 99.7	N/A	N/A	0.00389	[5]
DDT Metabolites	Water	C18	84 - 91	N/A	N/A	N/A	[6]

N/A: Not Available in the cited reference.

Mandatory Visualization

The following diagram illustrates the workflow for the solid-phase extraction of penconazole hydroxide.



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Caption: Workflow for the solid-phase extraction of penconazole hydroxide.

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